

Proper Disposal of Isopropyl Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Isopropyl acetate*

Cat. No.: *B127838*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical waste are paramount to ensuring a secure and compliant laboratory environment. **Isopropyl acetate**, a commonly used solvent, is classified as a highly flammable liquid and requires specific procedures for its disposal to mitigate risks and adhere to regulatory standards. This guide provides essential, step-by-step information for the proper disposal of **isopropyl acetate**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the inherent hazards of **isopropyl acetate** and to take appropriate safety measures.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[1][2]
- Hand Protection: Use protective gloves resistant to chemicals.
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[2]
- Respiratory Protection: In case of inadequate ventilation or potential for inhalation of vapors, use respiratory protection.[3]

Handling and Storage:

- Keep **isopropyl acetate** away from heat, sparks, open flames, and other ignition sources.[1][2][4] No smoking should be permitted in areas where it is handled or stored.[1][2][3]
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][2][5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][4]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][2][4]
- Use only non-sparking tools when handling containers.[2][6]

Step-by-Step Disposal Procedure

The disposal of **isopropyl acetate** must be conducted in compliance with all applicable local, state, and federal regulations.[7] It is the responsibility of the waste generator to correctly identify and dispose of the chemical waste.[7]

Step 1: Waste Identification and Segregation

- **Isopropyl acetate** waste must be treated as hazardous waste.[1][8]
- Do not mix **isopropyl acetate** waste with other waste streams.[5] Keep it in its original or a properly labeled container.[5]
- Distinguish between unused/uncontaminated **isopropyl acetate** and contaminated materials (e.g., used as a solvent, contaminated with other substances). Contaminated materials may require additional evaluation before disposal.[1]

Step 2: Container Management

- Collect **isopropyl acetate** waste in a suitable, properly labeled container.[1] The container should be clearly marked as "Hazardous Waste" and include the name "**Isopropyl Acetate**".
- Ensure the container is kept tightly closed when not in use to prevent the release of flammable vapors.[1][2][5]
- Handle empty containers with care as they may contain flammable residual vapors.[3][6][9] Dispose of them as you would the unused product.[2][5]

Step 3: On-Site Storage

- Store the hazardous waste container in a designated, well-ventilated, and fireproof area.[9]
- The storage area should be away from incompatible materials such as strong acids and bases.[9]

Step 4: Professional Disposal

- Contact a licensed professional waste disposal service to handle the disposal of **isopropyl acetate**.[2]
- Disposal options may include:
 - Incineration: Burning in a chemical incinerator equipped with an afterburner and scrubber is a common method.[2]
 - Solvent Reclamation/Regeneration: In some cases, recycling or regeneration of the solvent may be possible.[4]
- Never dispose of **isopropyl acetate** by dumping it into sewers, on the ground, or into any body of water.[1][2]

Spill Response

In the event of a spill or leak, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area, except for those involved in the cleanup.[2][8]
- Eliminate Ignition Sources: Remove all sources of ignition from the vicinity.[1][2][8]
- Ventilate: Ensure the area is well-ventilated.[1][2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[2][5]
- Cleanup:

- For small spills, use an absorbent material like activated charcoal, sand, or other non-combustible material.[5][8]
- Collect the absorbed material and place it in a covered container for disposal.[8]
- Clean the affected area thoroughly.[5]
- Reporting: Report the spill to the appropriate environmental, health, and safety personnel at your institution.

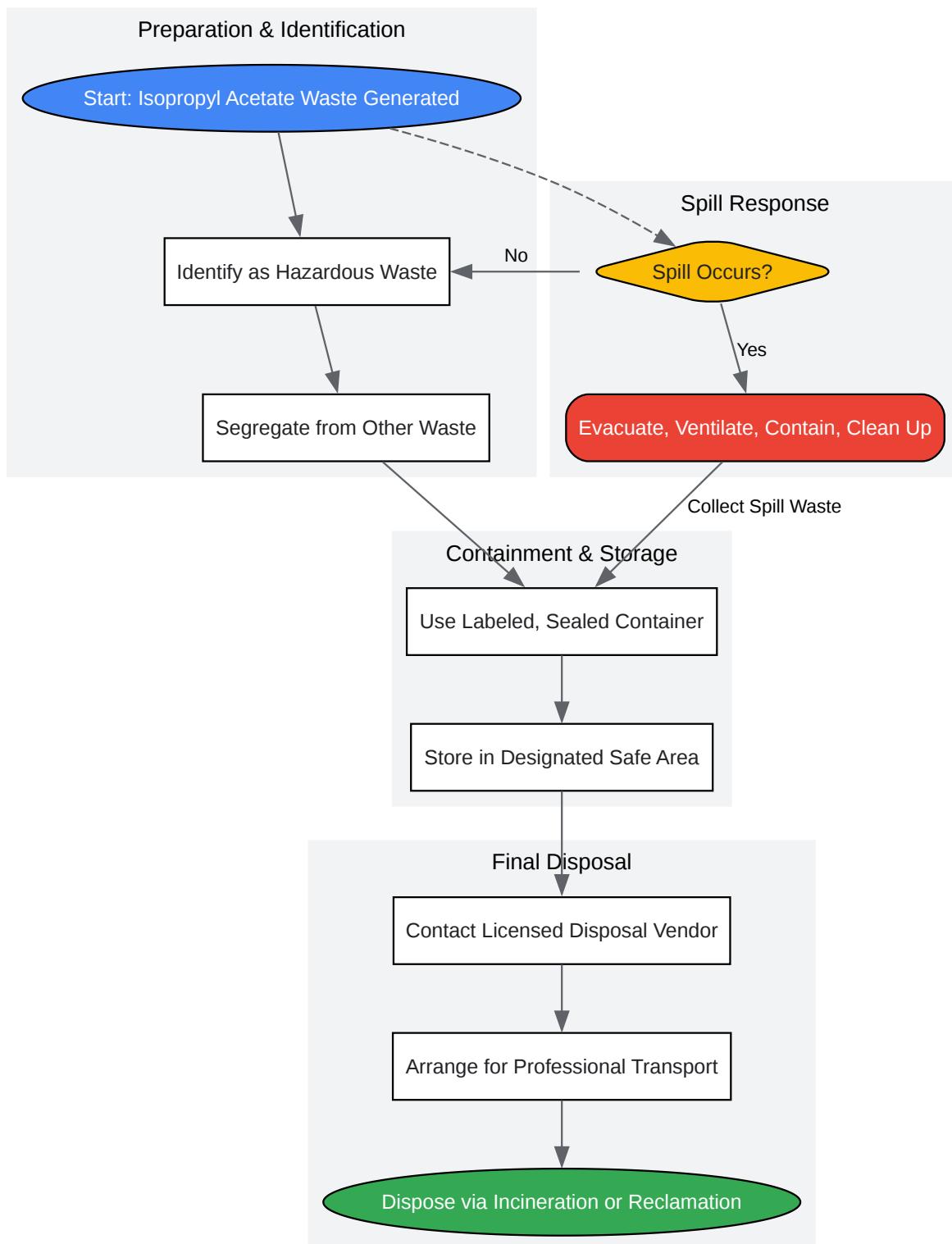
Quantitative Data for Isopropyl Acetate

The following table summarizes key quantitative data related to the transport and regulation of **isopropyl acetate**.

Parameter	Value	Reference
UN Number	1220	[2][3][5]
Hazard Class	3 (Flammable Liquid)	[2][3][5]
Packing Group	II	[2][3][5]
Proper Shipping Name	ISOPROPYL ACETATE	[2][3][5]
Reportable Quantity (RQ)	Not listed with a CERCLA RQ	[5]
VOC Content	100%	[4]

Isopropyl Acetate Disposal Workflow

Isopropyl Acetate Disposal Workflow

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Caption: Workflow for the proper disposal of **isopropyl acetate** waste.

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